

# Molecular formula and weight of tris(3-chlorophenyl)phosphine

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## Compound of Interest

Compound Name: (3-Chlorophenyl)phosphane

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## An In-depth Technical Guide to Tris(3-chlorophenyl)phosphine

This guide provides a detailed overview of the chemical properties of tris(3-chlorophenyl)phosphine, a compound of interest to researchers, scientists, and professionals in drug development.

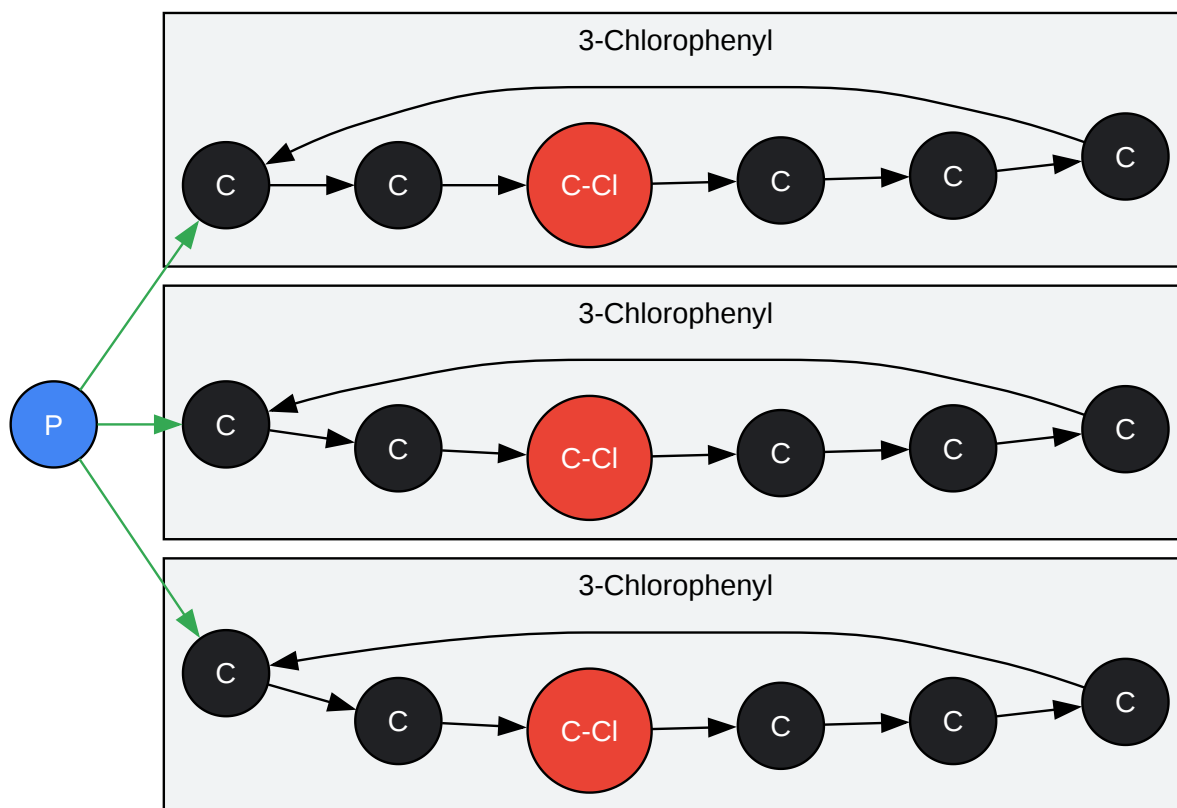
### Chemical Identity and Properties

Tris(3-chlorophenyl)phosphine is an organophosphorus compound. Its chemical structure and properties are summarized in the table below.

Parameter	Value
Molecular Formula	C <sub>18</sub> H <sub>12</sub> Cl <sub>3</sub> P <sup>[1][2]</sup>
Molecular Weight	365.63 g/mol <sup>[1]</sup>
CAS Number	29949-85-7 <sup>[1][2][3]</sup>
IUPAC Name	tris(3-chlorophenyl)phosphane <sup>[2]</sup>

### Structural Information

The molecular structure of tris(3-chlorophenyl)phosphine consists of a central phosphorus atom bonded to three 3-chlorophenyl groups.



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Caption: Molecular components of tris(3-chlorophenyl)phosphine.

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## References

- 1. tris(3-chlorophenyl)phosphine [stenutz.eu]

- 2. Tris(3-chlorophenyl)phosphine, 98% 25 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 3. TRIS(3-CHLOROPHENYL)PHOSPHINE | 29949-85-7 [chemicalbook.com]
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